

Scale-up synthesis of "2-Chloro-5-(3-oxetanyl)pyridine"

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Compound of Interest

Compound Name: 2-Chloro-5-(3-oxetanyl)pyridine

Cat. No.: B8506745

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Application Note: Scalable Synthesis of **2-Chloro-5-(3-oxetanyl)pyridine**

Executive Summary

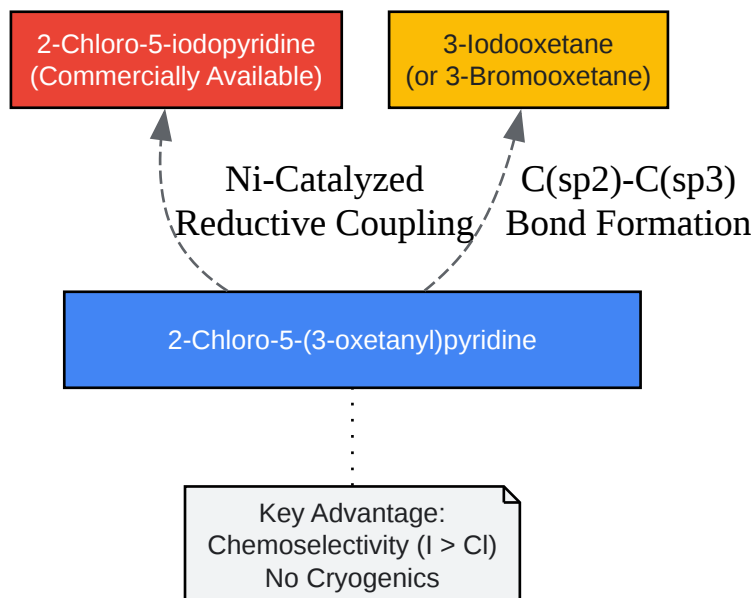
This application note details a robust, scalable protocol for the synthesis of **2-Chloro-5-(3-oxetanyl)pyridine**, a high-value intermediate in medicinal chemistry. The oxetane ring serves as a metabolic "gem-dimethyl" surrogate and solubility enhancer, while the 2-chloropyridine moiety provides a versatile handle for downstream functionalization (e.g., SNAr or cross-coupling).

Unlike traditional medicinal chemistry routes relying on cryogenic lithiation or unstable radical precursors, this protocol utilizes Nickel-Catalyzed Reductive Cross-Coupling (RCC). This method operates under mild conditions, exhibits high chemoselectivity (preserving the 2-Cl handle), and uses inexpensive manganese as a terminal reductant, making it suitable for multi-gram to kilogram scale-up.

Retrosynthetic Analysis & Strategy

The strategic disconnection focuses on the C(sp²)–C(sp³) bond between the pyridine ring and the oxetane.

Route A (Selected): Reductive cross-coupling of 2-chloro-5-iodopyridine and 3-iodooxetane. This route leverages the significant reactivity difference between the C–I and C–Cl bonds, ensuring the chlorine atom remains intact. Route B (Discarded): Nucleophilic addition of metallated pyridine to oxetan-3-one followed by deoxygenation. This route requires cryogenic conditions ($-78\text{ }^{\circ}\text{C}$), expensive reagents (Martin Sulfurane/Barton-McCombie), and multiple steps, rendering it inefficient for scale-up.



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Figure 1: Retrosynthetic strategy highlighting the convergent Ni-catalyzed approach.

Detailed Experimental Protocol

Reaction Scheme

Reagents: 2-Chloro-5-iodopyridine (1.0 equiv), 3-Iodooxetane (1.5 equiv), NiCl₂·glyme (10 mol%), dtbbpy (10 mol%), Mn (2.0 equiv), DMA, 60 °C.

Step-by-Step Methodology (100 g Scale)

1. Reagent Preparation & Activation:

- Manganese (Mn) Activation: Commercial Mn powder often has a passive oxide layer.

- Protocol: Wash Mn powder (300 mesh) sequentially with dilute HCl (1M), water, ethanol, and ether. Dry under high vacuum at 100 °C for 2 hours.
- Why: This ensures rapid initiation of the catalytic cycle and reproducible induction periods.
- Solvent: N,N-Dimethylacetamide (DMA) must be anhydrous and degassed (sparged with N₂ for 30 mins).

2. Reaction Setup:

- Charging: To a dry 2 L 3-neck round-bottom flask equipped with a mechanical stirrer, reflux condenser, and N₂ inlet, add:
 - 2-Chloro-5-iodopyridine: 100.0 g (0.418 mol)
 - NiCl₂-glyme: 9.2 g (0.042 mol, 10 mol%)
 - 4,4'-Di-tert-butyl-2,2'-bipyridine (dtbbpy): 11.2 g (0.042 mol, 10 mol%)
 - Activated Mn powder: 45.9 g (0.836 mol, 2.0 equiv)
- Solvation: Add anhydrous DMA (1.0 L, 0.4 M concentration). The solution will turn a deep green/black color indicative of the Ni-ligand complex formation.
- Substrate Addition: Add 3-Iodooxetane (115.4 g, 0.627 mol, 1.5 equiv) via syringe or addition funnel.
 - Note: 3-Iodooxetane is preferred over the bromide for faster kinetics, minimizing thermal stress on the oxetane ring.
- Initiation: Add TMSCl (4.5 g, 0.1 equiv) or TFA (0.5 mL) to activate the Mn surface and scavenge trace water.

3. Execution:

- Heat the mixture to 60 °C with vigorous stirring.
- Monitor by HPLC/UPLC every 2 hours.

- Checkpoint: The reaction is complete when 2-Chloro-5-iodopyridine is <1%. Expected time: 8–12 hours.
- Safety: The reaction is exothermic. Ensure cooling capacity is available during the first hour.

4. Work-up & Purification:

- Quench: Cool to room temperature. Dilute with EtOAc (2 L).
- Filtration: Filter the slurry through a pad of Celite to remove unreacted Mn and Ni salts. Wash the pad with EtOAc (500 mL).
 - Caution: The filter cake (Mn/Ni) can be pyrophoric. Keep wet and dispose of in a designated metal waste container.
- Extraction: Wash the filtrate with 1M aqueous sodium citrate (2 x 1 L) to chelate residual Nickel (removing the green color). Wash with brine (1 L).
- Drying: Dry organic layer over MgSO₄, filter, and concentrate under reduced pressure.
- Purification:
 - Crude: The residue is a pale yellow oil.
 - Method: Flash column chromatography (Silica gel, 0-30% EtOAc in Heptane).
 - Alternative (Scale-up): If purity >85%, the product can often be crystallized from Heptane/MTBE.

Process Data & Analytical Validation

Parameter	Specification	Notes
Yield	75–85%	Isolated yield after chromatography.
Purity	>98% (HPLC)	Minimal homocoupling (biaryl) observed.
Appearance	White to off-white solid	Low melting point solid.
Chemoselectivity	>95:1 (I vs Cl)	2-Cl position remains intact.

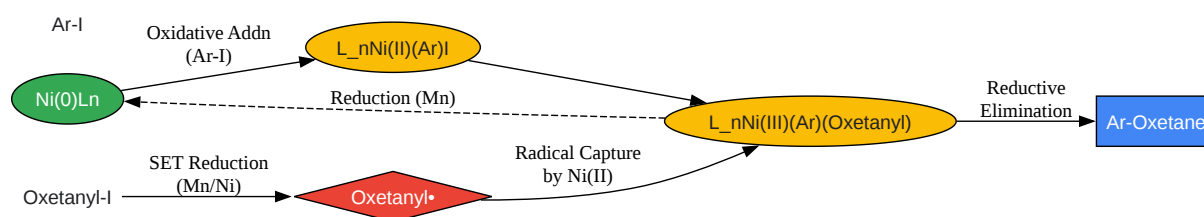
Expected Analytical Data:

- ^1H NMR (400 MHz, CDCl_3): δ 8.35 (d, $J=2.5$ Hz, 1H), 7.65 (dd, $J=8.4$, 2.5 Hz, 1H), 7.32 (d, $J=8.4$ Hz, 1H), 5.10 (dd, $J=8.0$, 6.0 Hz, 2H), 4.75 (dd, $J=6.5$, 6.0 Hz, 2H), 4.25 (m, 1H).
- MS (ESI): m/z 170.0 $[\text{M}+\text{H}]^+$.

Mechanistic Insight (Self-Validation)

The success of this protocol relies on the radical chain mechanism of Ni-catalyzed cross-electrophile coupling.

- Oxidative Addition: $\text{Ni}(0)$ preferentially inserts into the weaker $\text{C}(\text{sp}^2)\text{--I}$ bond of the pyridine.
- Radical Generation: The alkyl halide (3-iodooxetane) is reduced by a low-valent Mn-species or $\text{Ni}(\text{I})$ to generate the oxetanyl radical.
- Capture: The oxetanyl radical is captured by the $\text{Aryl-Ni}(\text{II})$ species.
- Reductive Elimination: The C--C bond forms, and $\text{Ni}(\text{II})$ is reduced back to $\text{Ni}(0)$ by Mn.



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Figure 2: Simplified catalytic cycle demonstrating the convergence of the aryl and alkyl species.

Safety & Troubleshooting

- **Oxetane Stability:** While 3-substituted oxetanes are relatively stable, they can ring-open in the presence of strong Lewis acids. Avoid prolonged exposure to high temperatures (>100 °C) or highly acidic workups.
- **Nickel Toxicity:** Nickel compounds are known sensitizers and carcinogens. Use double-gloves and work in a fume hood. Ensure efficient removal of Ni during workup (citrate wash) to meet ICH guidelines for residual metals (<20 ppm).
- **Exotherm:** The initiation of the Mn-mediated coupling can be sudden. On a large scale (>100g), add the catalyst or the alkyl halide in portions to control the heat release.

References

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